

Angulatin G vs. Angulatin K: A Comparative Guide to Biological Activity

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Compound of Interest		
Compound Name:	Angulatin G	
Cat. No.:	B12395577	Get Quote

For researchers and professionals in drug development, understanding the nuanced differences between closely related natural compounds is critical for identifying promising therapeutic leads. This guide provides a comparative analysis of the biological activities of two sesquiterpene polyol esters, **Angulatin G** and Angulatin K, isolated from the root bark of Celastrus angulatus. While data remains limited, this document synthesizes the available experimental findings to aid in future research and development.

Summary of Biological Activities

Currently, the most well-documented biological activity for this class of compounds is their insecticidal effect. Limited data is available for other biological activities such as cytotoxic, anti-inflammatory, or antiviral effects for both **Angulatin G** and Angulatin K, preventing a direct comparative analysis in those areas.

Insecticidal Activity

Angulatin G, also known as Celangulatin E, has demonstrated insecticidal properties against the Oriental armyworm (Mythimna separata). In contrast, while Angulatin K is identified as a natural sesquiterpene polyol ester from the same plant source, specific biological activity data from primary scientific literature is not readily available. Extracts of Celastrus angulatus, containing a variety of related sesquiterpene esters, are known for their antifeedant, paralyzing, repellent, and stomach poisoning effects on various insects.

Table 1: Insecticidal Activity of Angulatin G



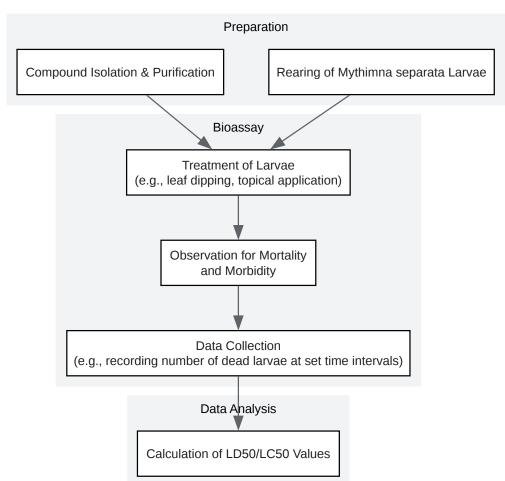
Compound	Test Organism	Assay Type	Activity Metric	Value	Reference
Angulatin G (Celangulatin E)	Mythimna separata	Not Specified	LD50	1656.4 μg/mL	

Experimental Protocols Insecticidal Activity Assay (General)

While the specific assay conditions for the reported LD50 of **Angulatin G** are not detailed in the available summary, a general protocol for evaluating the insecticidal activity of compounds from Celastrus angulatus against Mythimna separata is described in related literature.

Workflow for Insecticidal Bioassay





General Workflow for Insecticidal Bioassay of Celastrus angulatus Compounds

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Caption: General experimental workflow for assessing insecticidal activity.

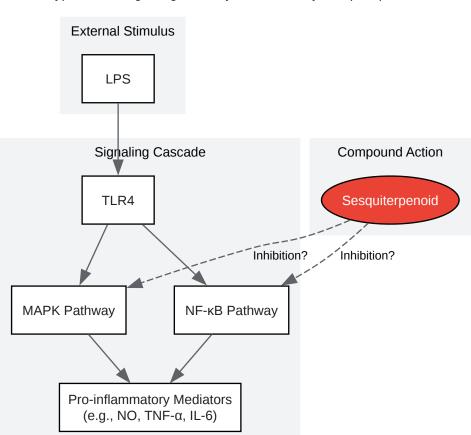
Signaling Pathways

The precise signaling pathways modulated by **Angulatin G** and Angulatin K have not been elucidated. However, studies on other sesquiterpenoids from the Celastrus genus suggest potential interactions with key cellular pathways. For instance, some sesquiterpenes have been shown to modulate inflammatory responses, which often involve signaling cascades like the



NF-κB and MAPK pathways. It is important to note that a recent study on newly isolated angulatins (V, W, and X) from Celastrus angulatus showed no significant nitric oxide inhibitory activity, suggesting that not all compounds in this family possess strong anti-inflammatory properties.

Hypothetical Signaling Pathway Modulation by Sesquiterpenoids



Hypothetical Signaling Pathway Modulation by Sesquiterpenoids

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Caption: Potential anti-inflammatory signaling pathway modulation.

Conclusion



The comparative analysis of **Angulatin G** and Angulatin K is currently hampered by a significant lack of publicly available biological data, particularly for Angulatin K. While **Angulatin G** (Celangulatin E) has demonstrated insecticidal activity, further studies are required to elucidate its full biological profile and to enable a direct comparison with Angulatin K across various assays, including cytotoxic, anti-inflammatory, and antiviral evaluations. The rich chemical diversity of sesquiterpene polyol esters in Celastrus angulatus suggests a promising area for future drug discovery efforts. Researchers are encouraged to pursue the isolation and comprehensive biological characterization of these compounds to unlock their full therapeutic potential.

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